

# Technical Guide: Solubility Profile of 5-Ethynyl-2-methoxybenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 5-ethynyl-2-methoxybenzoic acid

CAS No.: 2648965-66-4

Cat. No.: B6173236

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## Executive Summary & Compound Profile

**5-Ethynyl-2-methoxybenzoic acid** is a bifunctional building block featuring a carboxylic acid (for amide coupling/esterification) and a terminal alkyne (for copper-catalyzed azide-alkyne cycloaddition, CuAAC).

While specific solubility data for this exact CAS is often proprietary, its physicochemical behavior is highly predictable based on its structural analogs (2-methoxybenzoic acid and 5-bromo-2-methoxybenzoic acid). It exhibits high solubility in polar aprotic solvents (DMSO) and polar protic solvents (Methanol), driven by the polar carboxylic acid head group and the lipophilic ether/alkyne core.

Property	Data / Prediction
CAS Number	2648965-66-4
Molecular Weight	176.17 g/mol
Predicted LogP	~2.1 – 2.4 (Lipophilic)
Predicted pKa	~3.8 (Carboxylic Acid)
Primary Solvents	DMSO (Excellent), Methanol (Good), DMF (Excellent)
Water Solubility	Low (at pH < 4); Moderate-High (at pH > 7 as salt)

## Solubility in DMSO (Dimethyl Sulfoxide)

### Solubility Limit & Behavior

- Rating: Excellent
- Estimated Saturation Limit: > 50 mg/mL (approx. > 280 mM).
- Mechanism: DMSO acts as a strong hydrogen bond acceptor, effectively disrupting the intermolecular hydrogen dimer network of the carboxylic acid solid state.

### Critical Handling Protocol

DMSO is the preferred solvent for preparing high-concentration stock solutions (e.g., 10 mM to 100 mM) for biological assays or long-term storage.

- Hygroscopicity Warning: DMSO is hygroscopic. Absorbed water can precipitate the compound, as **5-ethynyl-2-methoxybenzoic acid** is hydrophobic in its protonated form. Always use anhydrous DMSO ( $\leq 0.1\%$  water).
- Freezing Point: Pure DMSO freezes at 19°C. If storing stocks at -20°C, the solution will freeze. Repeated freeze-thaw cycles can induce micro-precipitation.
  - Recommendation: Aliquot stocks into single-use vials before freezing.

- **Stability Note:** The terminal alkyne group is relatively stable, but trace metal contaminants (Fe, Cu) in lower-grade DMSO can catalyze oxidative coupling (Glaser coupling) over time. Use molecular biology grade or ACS spectrophotometric grade DMSO.

## Solubility in Methanol (MeOH)

### Solubility Limit & Behavior

- Rating: Good
- Estimated Saturation Limit: > 25 mg/mL.
- Mechanism: Methanol solvates the carboxylic acid via hydrogen bonding and the methoxy/alkyne groups via dipole interactions.

### Critical Handling Protocol

Methanol is ideal for transfer, purification, and reactions, but less suitable for long-term storage of this specific compound.

- **Esterification Risk:** In the presence of trace acid catalysts (impurities), carboxylic acids can slowly convert to methyl esters (Methyl 5-ethynyl-2-methoxybenzoate) in methanol upon prolonged storage.
  - Recommendation: Use Methanol for immediate use (e.g., transfers, LC-MS injection prep) or crystallization, not for banking libraries.
- **Evaporation:** Methanol is volatile. Concentration changes due to evaporation can lead to inaccurate dosing in biological assays.

## Experimental Protocol: Determination of Exact Solubility

Since batch-to-batch purity (typically 95-98%) affects saturation limits, use this Miniaturized Saturation Shake-Flask Method to validate solubility for your specific lot.

### Materials

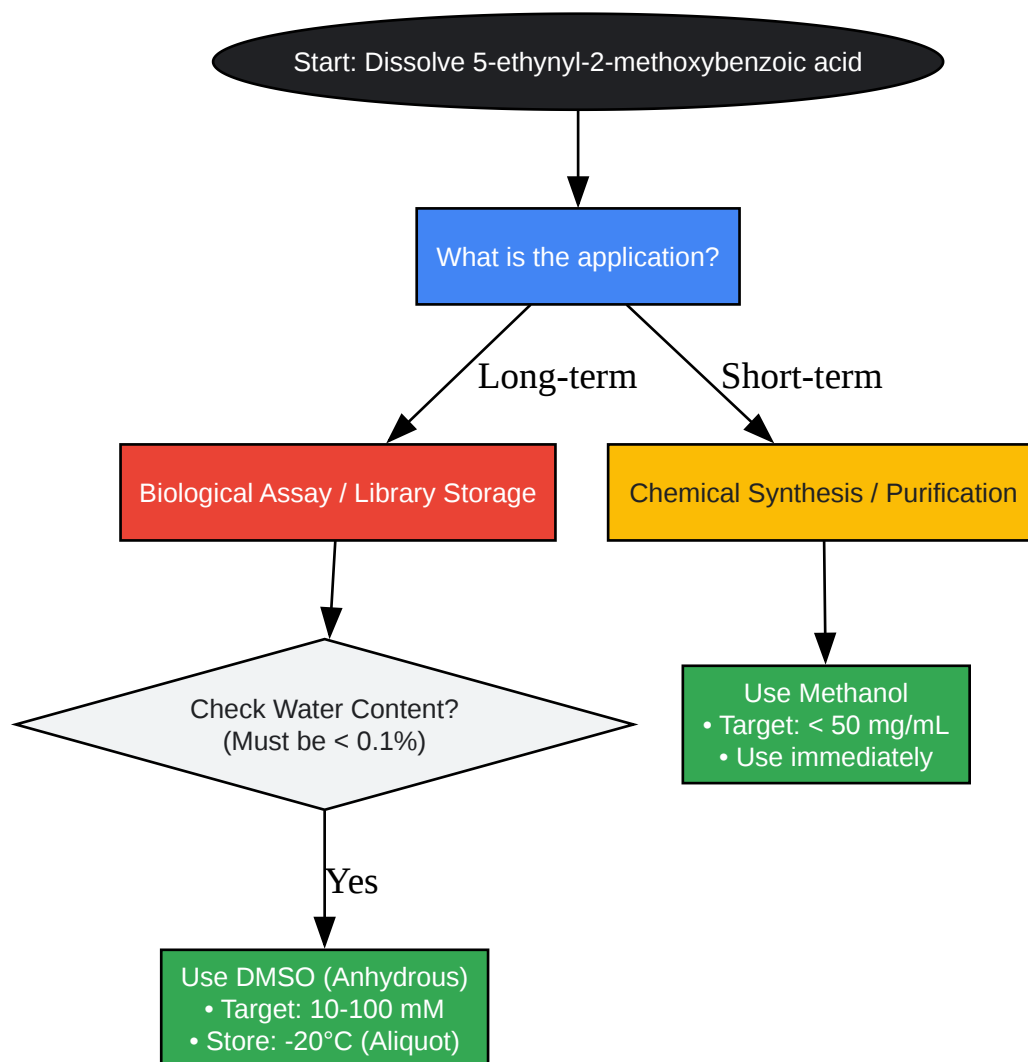
- Compound: **5-ethynyl-2-methoxybenzoic acid** (~5 mg)
- Solvent: Anhydrous DMSO or HPLC-grade Methanol
- Equipment: 1.5 mL HPLC vial, orbital shaker, centrifuge, UV-Vis spectrophotometer (or HPLC).

## Step-by-Step Workflow

- Over-Saturation: Weigh ~2 mg of compound into a clear HPLC vial.
- Solvent Addition: Add 20  $\mu$ L of solvent (DMSO or MeOH). This targets a theoretical 100 mg/mL concentration.
- Visual Check:
  - Clear Solution? Solubility is > 100 mg/mL. Add more solid if limit is needed.
  - Suspension? Proceed to step 4.
- Equilibration: Shake at ambient temperature (25°C) for 2 hours.
- Separation: Centrifuge at 10,000 x g for 5 minutes to pellet undissolved solid.
- Quantification: Remove supernatant, dilute 100-fold, and measure absorbance at (typically ~280-300 nm for anisic acid derivatives) or inject into HPLC. Calculate against a standard curve.

## Visualizations & Decision Logic

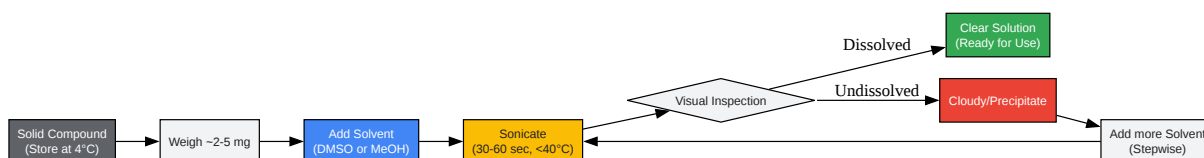
### Figure 1: Solvent Selection Decision Tree



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Caption: Decision logic for selecting DMSO vs. Methanol based on experimental intent.

## Figure 2: Solubility & Handling Workflow



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Caption: Step-by-step workflow for preparing stock solutions, emphasizing sonication and visual checks.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 606426, Methyl 5-acetyl-2-methoxybenzoate (Analog). Retrieved from [\[Link\]](#)
- ChemSrc. **5-Ethynyl-2-methoxybenzoic acid** (CAS 2648965-66-4) Physicochemical Properties.[1] Available at: [\[Link\]](#)

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## Sources

- 1. 2,2,2-Trifluoroethyl formate | CAS#:32042-38-9 | Chemsrcc [chemsrc.com]
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